

Application Notes: PQR530 Solubility and Preparation for Cell Culture

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Compound of Interest

Compound Name: PQR530

Cat. No.: B610182

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Introduction

PQR530 is a potent, orally bioavailable, and brain-penetrant dual inhibitor of class I phosphoinositide 3-kinases (PI3Ks) and the mechanistic target of rapamycin (mTOR) complexes 1 and 2 (mTORC1/2).[1][2][3] As an ATP-competitive inhibitor, it demonstrates subnanomolar efficacy against PI3K α and mTOR.[2][3] The PI3K/Akt/mTOR signaling pathway is a critical regulator of numerous cellular functions, including cell growth, proliferation, survival, and metabolism.[3][4][5] Its frequent overactivation in various cancers makes it a key target for therapeutic development.[3][4] These notes provide detailed protocols for the solubilization and preparation of **PQR530** for use in cell-based assays, along with key performance data and pathway information.

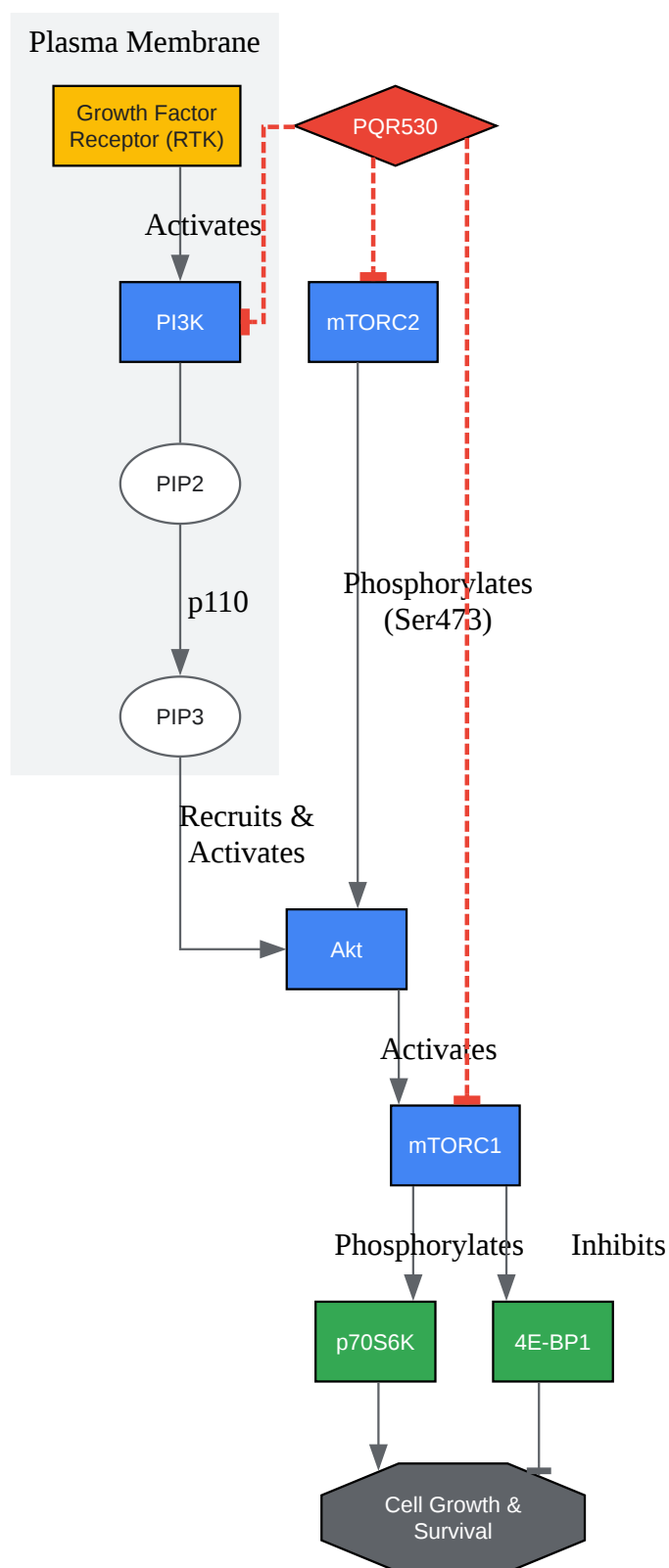
Physicochemical and In Vitro Efficacy Data

The following table summarizes the key quantitative data for **PQR530**.

Parameter	Value	Cell Line / Condition	Reference
Molecular Weight	407.45 g/mol	N/A	[1]
Kd (PI3K α)	0.84 nM	Enzymatic Binding Assay	[1][2]
Kd (mTOR)	0.33 nM	Enzymatic Binding Assay	[1][2]
Kd (PI3K β)	6.1 nM	Enzymatic Binding Assay	[2]
Kd (PI3K γ)	10 nM	Enzymatic Binding Assay	[2]
Kd (PI3K δ)	11 nM	Enzymatic Binding Assay	[2]
IC50 (pAktS473)	0.07 μ M	A2058 Melanoma Cells	[1][6]
IC50 (pS6S235/236)	0.07 μ M	A2058 Melanoma Cells	[1][6]
Mean GI50	426 nM	Panel of 44 Cancer Cell Lines	[1][6]

PQR530 Mechanism of Action: PI3K/mTOR Signaling Pathway

PQR530 exerts its function by inhibiting two key nodes in the PI3K/Akt/mTOR pathway. It blocks PI3K, preventing the conversion of PIP2 to PIP3 and subsequent activation of Akt. Concurrently, it directly inhibits the kinase activity of both mTORC1 and mTORC2, which are downstream effectors of Akt and central regulators of protein synthesis and cell survival.[3][7][8]



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PQR530 inhibits both PI3K and mTOR complexes within the signaling cascade.

Experimental Protocols

Protocol 1: Preparation of PQR530 Stock Solution

This protocol details the preparation of a high-concentration stock solution for long-term storage and subsequent dilution.

Materials:

- **PQR530** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Ultrasonic water bath

Procedure:

- **Equilibration:** Allow the vial of **PQR530** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.^[9]
- **Calculation:** Determine the required volume of DMSO to achieve the desired stock concentration. **PQR530** is soluble in DMSO at concentrations up to 33.33 mg/mL (81.81 mM).^[1] A stock concentration of 10 mM or 20 mM is recommended for most applications.
 - **Example for 10 mM stock:** To prepare 1 mL of a 10 mM stock solution, dissolve 4.07 mg of **PQR530** in 1 mL of DMSO.
- **Dissolution:** Add the calculated volume of DMSO to the vial of **PQR530** powder.
- **Solubilization:** Vortex the solution thoroughly. If precipitation or incomplete dissolution is observed, use an ultrasonic water bath to facilitate complete solubilization.^[1] Note that hygroscopic DMSO can negatively impact solubility; always use a fresh, high-quality solvent.^[1]
- **Aliquoting and Storage:** Aliquot the clear stock solution into sterile, tightly sealed vials to avoid repeated freeze-thaw cycles. Store aliquots as recommended in the stability table

below.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the DMSO stock solution into cell culture medium for treating cells.

Materials:

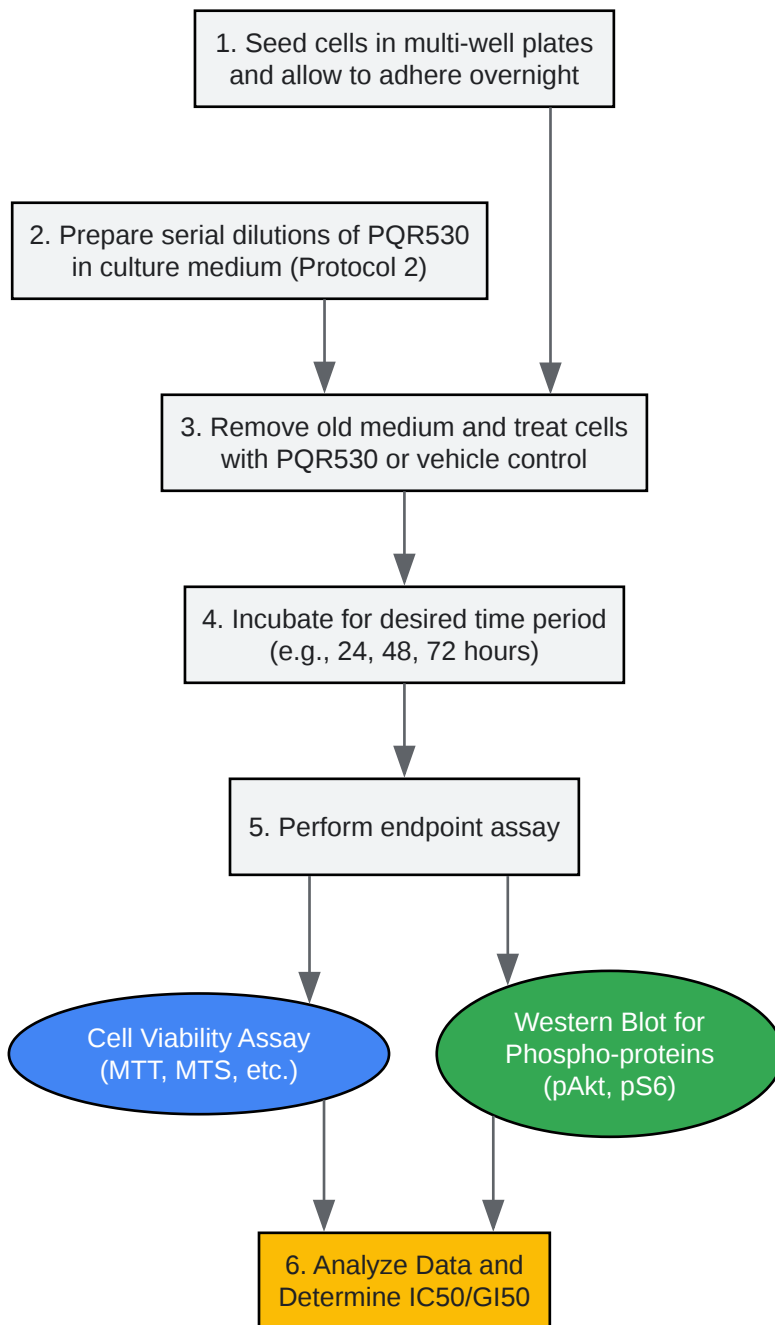
- **PQR530** stock solution (from Protocol 1)
- Complete cell culture medium appropriate for the cell line
- Sterile microcentrifuge tubes or plates

Procedure:

- Thawing: Thaw a single aliquot of the **PQR530** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the final desired concentrations for your experiment.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the culture medium is consistent across all treatments (including the vehicle control) and is non-toxic to the cells. It is recommended to keep the final DMSO concentration at or below 0.5%, as higher concentrations can be cytotoxic to many cell lines.[\[10\]](#)
- Vehicle Control: Prepare a vehicle control using the same final concentration of DMSO in the culture medium as the highest concentration used for **PQR530** treatment.
- Application: Immediately add the prepared working solutions to the cell cultures. It is best practice to prepare working solutions fresh for each experiment.[\[9\]](#)

Protocol 3: General Workflow for In Vitro Cell-Based Assays

The following diagram illustrates a typical workflow for assessing the effect of **PQR530** on cell viability or signaling.



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A generalized workflow for evaluating **PQR530** in cell culture experiments.

Solubility and Stability

Proper storage and handling are critical to ensure the integrity and activity of **PQR530**.

Solubility Data

Solvent System	Max Solubility	Solution Type	Reference
In Vitro			
DMSO	33.33 mg/mL (81.81 mM)	Clear Solution	[1]
In Vivo Formulations			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (6.14 mM)	Suspended Solution	[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (6.14 mM)	Clear Solution	[1]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL (6.14 mM)	Clear Solution	[2]

Storage and Stability Recommendations

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	1 year	[1]
-80°C	2 years	[1]	
Stock Solution (in DMSO)	-20°C	Up to 1 month	[9]
-80°C	Up to 2 years (use within 1 year recommended)	[1]	
Working Solution (in Media)	N/A	Prepare fresh for each use	[1][9]

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